

Process Development and Scale-Up Synthesis of Cyclopentyl(1H-pyrazol-4-yl)methanol

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Compound of Interest

Compound Name: Cyclopentyl(1H-pyrazol-4-yl)methanol

Cat. No.: B13291068

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Target Molecule: **Cyclopentyl(1H-pyrazol-4-yl)methanol** (CAS: 1933627-52-1) Application: Building block for kinase inhibitors and pharmaceutical intermediates.

As the complexity of pyrazole-containing active pharmaceutical ingredients (APIs) increases, the demand for robust, scalable, and highly pure intermediates is paramount. **Cyclopentyl(1H-pyrazol-4-yl)methanol** is a highly versatile secondary alcohol that serves as a critical pharmacophore in medicinal chemistry.

This application note provides a comprehensive, field-proven methodology for the multi-kilogram scale-up of this molecule. By moving away from idealized discovery-scale routes and focusing on thermodynamic control, atom economy, and self-validating in-process controls (IPCs), this guide establishes a highly reproducible three-step workflow.

Mechanistic Insights & Reaction Causality

To successfully scale the synthesis of **Cyclopentyl(1H-pyrazol-4-yl)methanol**, one must understand the inherent physicochemical liabilities of the starting materials. The most direct retrosynthetic disconnection relies on the nucleophilic addition of cyclopentylmagnesium

bromide to 1H-pyrazole-4-carbaldehyde. However, executing this directly on an unprotected pyrazole at scale is fundamentally flawed.

The Pyrazole N-H Liability

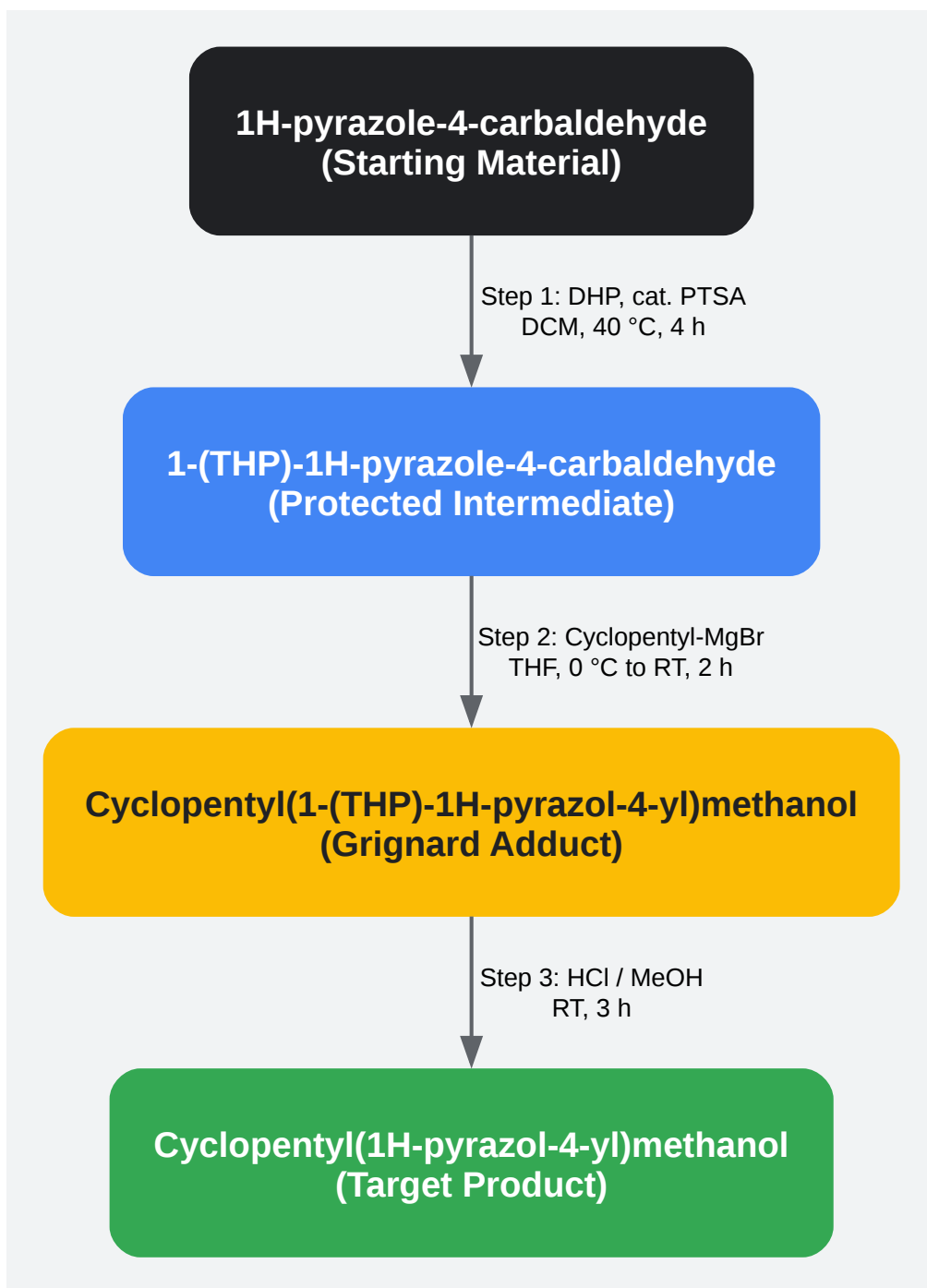
The N-H proton of an unsubstituted pyrazole is highly acidic ($pK_a \sim 14.2$). Grignard reagents are exceptionally strong bases. If cyclopentylmagnesium bromide is added to unprotected 1H-pyrazole-4-carbaldehyde, the first equivalent of the Grignard reagent is immediately consumed in an acid-base reaction, forming a magnesium pyrazolide salt and liberating cyclopentane gas. This magnesium salt is highly insoluble in ethereal solvents (THF, 2-MeTHF) and precipitates, coating the unreacted aldehyde and stalling the reaction. Furthermore, the resulting delocalized negative charge on the pyrazole ring drastically reduces the electrophilicity of the C4-carbonyl carbon, making the subsequent nucleophilic addition kinetically unfavorable.

The Tetrahydropyranyl (THP) Solution

To bypass this liability, N-protection is mandatory. While groups like Boc, Trityl, or SEM are common in discovery chemistry, the Tetrahydropyranyl (THP) group is the optimal choice for scale-up^[1]:

- **Atom Economy & Cost:** 3,4-Dihydro-2H-pyran (DHP) is inexpensive and reacts via a 100% atom-economical addition, generating no stoichiometric waste byproducts.
- **Chemical Stability:** The THP acetal-ether linkage is completely inert to strongly basic and nucleophilic Grignard reagents.
- **Mild Cleavage:** THP is readily cleaved under mild acidic conditions (e.g., methanolic HCl), allowing for simultaneous deprotection and product crystallization^[2].

Synthetic Workflow Visualization



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Figure 1: Three-step scale-up synthetic workflow for **Cyclopentyl(1H-pyrazol-4-yl)methanol**.

Quantitative Process Parameters

The following table summarizes the optimized stoichiometry and operational parameters required to maintain thermodynamic control and maximize yield during scale-up.

Step	Transformation	Reagent / Reactant	Equivalents	Solvent (Vol)	Temp (°C)	Expected Yield
1	N-Protection	1H-pyrazole-4-carbaldehyde	1.00	DCM (10 V)	40 °C	92 - 95%
		3,4-Dihydro-2H-pyran (DHP)	1.20			
		p-Toluenesulfonic acid (PTSA)	0.05			
2	Grignard Addition	1-(THP)-1H-pyrazole-4-carbaldehyde	1.00	THF (12 V)	0 °C → 20 °C	85 - 88%
		Cyclopentylmagnesium bromide (2M)	1.25			
3	Deprotection	Cyclopentyl(1-(THP)-pyrazol-4-yl)methanol	1.00	MeOH (8 V)	20 - 25 °C	90 - 94%
		HCl in Methanol (2.0 M)	3.00			

Experimental Protocols (Self-Validating Workflows)

Step 1: Synthesis of 1-(tetrahydro-2H-pyran-2-yl)-1H-pyrazole-4-carbaldehyde

Objective: Mask the acidic N-H proton to enable nucleophilic addition^[1].

- **Reactor Charging:** To a dry, nitrogen-purged reactor, charge 1H-pyrazole-4-carbaldehyde (1.0 eq) and anhydrous dichloromethane (DCM, 10 volumes).
- **Catalyst Addition:** Add p-Toluenesulfonic acid monohydrate (PTSA·H₂O, 0.05 eq). Stir to form a suspension.
- **Reagent Dosing:** Add 3,4-Dihydro-2H-pyran (DHP, 1.2 eq) dropwise over 30 minutes. The reaction is mildly exothermic; maintain the internal temperature below 30 °C during addition.
- **Heating:** Warm the reactor to 40 °C and stir for 4 hours.
- **In-Process Control (IPC):** Analyze via TLC (EtOAc/Hexanes 1:1). Validation: The highly polar starting material () must be completely consumed, replaced by a less polar, UV-active spot ().
- **Work-up:** Quench the reaction by adding saturated aqueous (3 volumes) to neutralize the PTSA. Separate the organic layer, wash with brine (3 volumes), dry over anhydrous , and concentrate under reduced pressure to yield a pale yellow oil. Note: The product is used directly in the next step without further purification to minimize solvent waste.

Step 2: Synthesis of Cyclopentyl(1-(tetrahydro-2H-pyran-2-yl)-1H-pyrazol-4-yl)methanol

Objective: Construct the secondary alcohol via controlled Grignard addition.

- Preparation: Dissolve the crude 1-(THP)-1H-pyrazole-4-carbaldehyde (1.0 eq) in anhydrous Tetrahydrofuran (THF, 12 volumes) under a strict nitrogen atmosphere.
- Cooling: Cool the reactor to an internal temperature of 0 °C using a glycol/water jacket.
- Grignard Dosing: Dropwise add Cyclopentylmagnesium bromide (2.0 M in diethyl ether or THF, 1.25 eq) over 1 hour. Causality: Strict temperature control at 0 °C prevents premature ring-opening of the THP group and minimizes potential beta-hydride reduction side-reactions.
- Maturation: Allow the reaction to naturally warm to room temperature (20 °C) and stir for 2 hours.
- IPC Validation: Analyze via LC-MS. Validation: Complete disappearance of the aldehyde mass signal and appearance of the target alcohol mass ().
- Quench & Extraction: Carefully quench the reaction by the dropwise addition of saturated aqueous (5 volumes) at 0 °C to break the magnesium alkoxide complex. Extract the aqueous layer with Ethyl Acetate (2 x 5 volumes). Combine the organic layers, wash with brine, dry over , and concentrate to afford the protected carbinol as a viscous oil.

Step 3: Synthesis of Cyclopentyl(1H-pyrazol-4-yl)methanol

Objective: Cleave the THP protecting group and isolate the final API building block[2].

- Dissolution: Dissolve the crude Grignard adduct (1.0 eq) in Methanol (8 volumes).
- Acidic Cleavage: Slowly add a solution of 2.0 M HCl in Methanol (3.0 eq).
- Reaction: Stir the mixture at room temperature (20 - 25 °C) for 3 hours. Causality: Methanol acts as both the solvent and the nucleophile, trapping the liberated pyrylium species as 2-methoxytetrahydropyran, driving the equilibrium toward complete deprotection[1].

- IPC Validation: Analyze via LC-MS. Validation: Complete conversion to the highly polar free pyrazole product.
- Isolation: Concentrate the reaction mixture under reduced pressure to remove methanol and 2-methoxytetrahydropyran. Dissolve the resulting residue in water (5 volumes) and wash with Methyl tert-butyl ether (MTBE, 3 volumes) to remove organic impurities.
- Neutralization: Basify the aqueous layer to pH 8-9 using 2M aqueous NaOH. The product, **Cyclopentyl(1H-pyrazol-4-yl)methanol**, will precipitate as a white to off-white solid.
- Filtration: Filter the solid, wash with cold water, and dry in a vacuum oven at 45 °C to constant weight.

References

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